

safe handling and disposal of 1-bromo-4-(2-ethoxyethyl)benzene

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Compound of Interest

Compound Name: 1-bromo-4-(2-ethoxyethyl)benzene

Cat. No.: B3106753

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Technical Support Center: 1-bromo-4-(2-ethoxyethyl)benzene

Disclaimer: No specific Safety Data Sheet (SDS) for **1-bromo-4-(2-ethoxyethyl)benzene** was located. The following information is based on the safety data for the closely related compound, 1-bromo-4-(2-ethoxyethoxy)benzene, and should be used as a guideline. Researchers should always conduct a thorough risk assessment before handling any chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-bromo-4-(2-ethoxyethyl)benzene**?

A1: Based on data for similar compounds, **1-bromo-4-(2-ethoxyethyl)benzene** is expected to cause serious eye irritation and may cause respiratory irritation.^[1] It is also likely to be harmful if swallowed or comes into contact with skin.

Q2: What personal protective equipment (PPE) should I wear when working with this compound?

A2: It is recommended to wear protective gloves, clothing, and eye/face protection.^{[1][2]} Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.

Q3: How should I properly store **1-bromo-4-(2-ethoxyethyl)benzene**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1]
[2] Keep it away from heat, sparks, and open flames. It is incompatible with strong oxidizing agents.

Q4: What is the proper procedure for disposing of waste containing this chemical?

A4: Dispose of contents and container to an approved waste disposal plant.[1][2] Do not empty into drains.[1] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[1]

Q5: What should I do in case of accidental exposure?

A5:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1]
- Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation occurs.[1][2]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician immediately.[1][3]

Troubleshooting Guides

Experimental Synthesis & Handling

Issue	Possible Cause	Troubleshooting Steps
Low product yield in synthesis	Incomplete reaction, suboptimal temperature, impure starting materials.	Confirm the purity of starting materials (e.g., 1-bromo-4-ethylbenzene). Optimize reaction temperature and time based on literature for similar etherifications. Consider using a catalyst if applicable.
Formation of side products	Incorrect reaction conditions, presence of moisture.	Ensure the reaction is carried out under an inert atmosphere (e.g., nitrogen or argon) if reagents are sensitive to air or moisture. Use anhydrous solvents. Purify the crude product using column chromatography or distillation.
Difficulty in product purification	Similar boiling points of product and impurities.	Utilize fractional distillation for liquids with close boiling points. For solids, recrystallization with an appropriate solvent system can be effective. High-performance liquid chromatography (HPLC) may be necessary for high-purity isolation.
Compound decomposition during storage	Exposure to light, heat, or incompatible materials.	Store in an amber-colored, tightly sealed container in a cool, dark, and well-ventilated area. Ensure storage is away from oxidizing agents.

Quantitative Data Summary

The following tables summarize key quantitative data based on closely related compounds.

Physical and Chemical Properties

Property	Value	Source Compound
Molecular Formula	C ₁₀ H ₁₃ BrO	1-bromo-4-ethylbenzene (similar core)
Appearance	Colorless liquid (Expected)	1-bromo-4-ethylbenzene[2]
Boiling Point	204 °C / 399.2 °F @ 760 mmHg	1-bromo-4-ethylbenzene[2]
Flash Point	63 °C / 145.4 °F	1-bromo-4-ethylbenzene[2]
Specific Gravity	~1.340	1-bromo-4-ethylbenzene[2]

Safety and Hazard Information

Hazard Classification	Category	Target Organs
Serious Eye Damage/Eye Irritation	Category 2	Eyes
Specific target organ toxicity (single exposure)	Category 3	Respiratory system
Skin Corrosion/Irritation	Category 2	Skin
Acute Toxicity (Oral)	Category 4	-

Experimental Protocols

Illustrative Synthesis of a 1-bromo-4-(alkoxyalkyl)benzene Derivative

This protocol is a generalized procedure based on the synthesis of similar compounds and should be adapted and optimized for the specific synthesis of **1-bromo-4-(2-ethoxyethyl)benzene**.

Objective: To synthesize a 1-bromo-4-(alkoxyalkyl)benzene derivative via etherification.

Materials:

- A suitable precursor such as 2-(4-bromophenyl)ethanol
- An ethylating agent (e.g., ethyl iodide, diethyl sulfate)
- A base (e.g., sodium hydride, potassium carbonate)
- Anhydrous solvent (e.g., tetrahydrofuran (THF), dimethylformamide (DMF))
- Quenching solution (e.g., saturated ammonium chloride solution)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate)

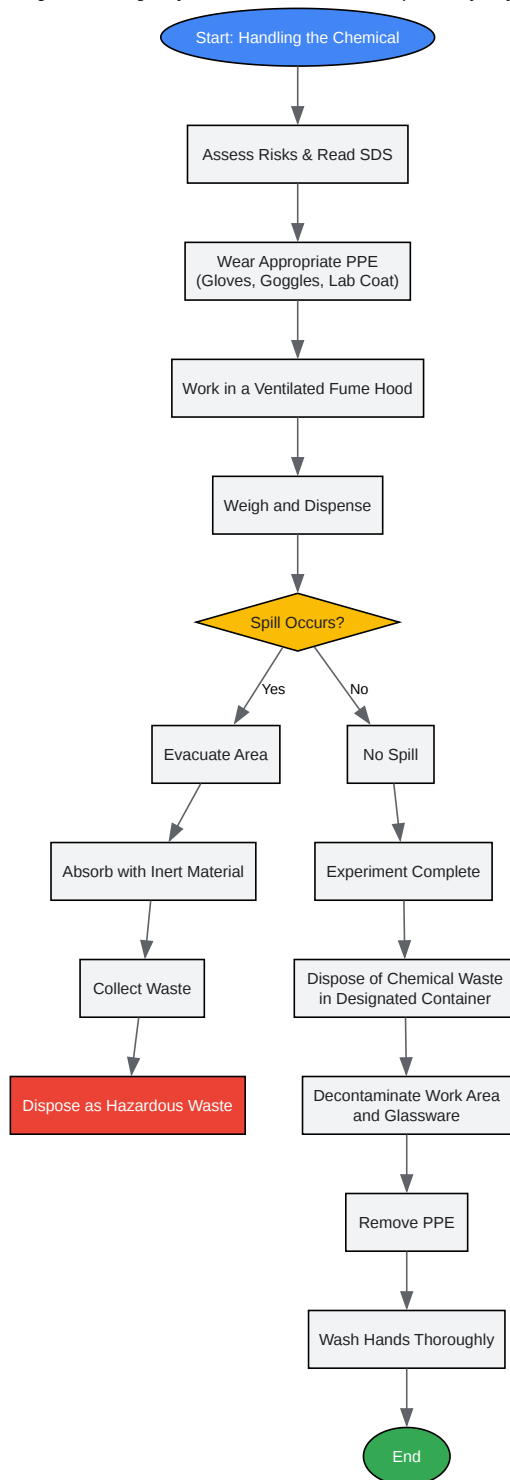
Procedure:

- Under an inert atmosphere (e.g., nitrogen), dissolve the precursor alcohol in the anhydrous solvent in a flame-dried flask.
- Cool the solution in an ice bath.
- Slowly add the base to the solution.
- Stir the mixture at room temperature for a specified time to allow for the formation of the alkoxide.
- Slowly add the ethylating agent to the reaction mixture.
- Allow the reaction to proceed at room temperature or with gentle heating, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully quench the reaction by adding the quenching solution.
- Extract the product with an organic solvent.
- Wash the combined organic layers with brine, dry over the drying agent, and filter.

- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography or distillation.

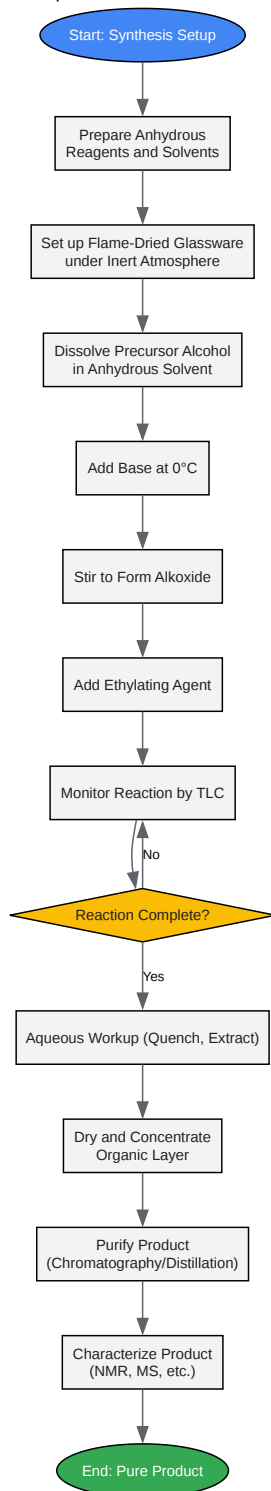
Visualizations

Safe Handling and Emergency Workflow for 1-bromo-4-(2-ethoxyethyl)benzene

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Caption: Workflow for the safe handling and response to spills of **1-bromo-4-(2-ethoxyethyl)benzene**.

Generalized Experimental Workflow: Ether Synthesis



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Caption: A generalized workflow for the synthesis of an ether derivative.

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